

Personal protective equipment for handling Hpk1-IN-56

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Compound of Interest

Compound Name: Hpk1-IN-56

Cat. No.: B15609870

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Essential Safety and Handling Guide for Hpk1-IN-56

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling of **Hpk1-IN-56**, a potent inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1). Adherence to these guidelines is essential for personal safety and to maintain the integrity of the compound for research applications. Given that a specific Safety Data Sheet (SDS) for **Hpk1-IN-56** is not publicly available, researchers should handle this compound with the caution required for all chemicals of unknown toxicity. The following procedures are based on best practices for handling potent, biologically active small molecules.

Personal Protective Equipment (PPE)

Consistent and proper use of Personal Protective Equipment is the primary defense against exposure. The following PPE is mandatory for all procedures involving **Hpk1-IN-56**.

Activity	Required PPE	Specifications
Receiving and Unpacking	• Double Nitrile Gloves• Lab Coat• Safety Glasses	• Chemotherapy-rated gloves (ASTM D6978) are recommended. ^[1] • Disposable, back-closing gown is preferred. ^[1] • ANSI Z87.1 certified. ^[1]
Weighing and Aliquoting (Solid Form)	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles• Face Shield• Respiratory Protection	• Change gloves immediately if contaminated. ^[1] • Back-closing, with knit cuffs. ^[1] • Provide a full seal around the eyes. ^[1] • Recommended in addition to goggles. ^[1] • A NIOSH-approved respirator is required to prevent inhalation of fine particles. ^[1]
Solution Preparation and Handling	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	• Chemotherapy-rated gloves. ^[1] • Impermeable to liquids. ^[1] • Protect against splashes. ^[1]
Waste Disposal	• Double Nitrile Gloves• Disposable Lab Gown	• Heavy-duty, chemical-resistant gloves. ^[1]

Operational Plan: Safe Handling and Storage

A systematic approach is essential to minimize exposure and ensure the integrity of the compound.

Engineering Controls

- Chemical Fume Hood: All procedures involving the handling of solid **Hpk1-IN-56** and the preparation of stock solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.^[2]^[3]

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare a designated work area within a chemical fume hood by lining it with absorbent, disposable bench paper.
- Weighing: Use dedicated spatulas and weighing boats to handle the solid compound carefully, avoiding the generation of dust.[\[1\]](#)[\[3\]](#)
- Solution Preparation: Slowly add the desired solvent (e.g., DMSO) to the vial containing the solid compound.[\[3\]](#)
- Labeling: Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- Hand Washing: Always wash hands thoroughly after handling, even if gloves were worn.[\[2\]](#)
[\[4\]](#)

Storage Conditions

Proper storage is critical to maintain the stability and activity of Hpk1 inhibitors.

Compound State	Storage Temperature	Duration
Powder	-20°C	Up to 2-3 years [5] [6]
In DMSO	-80°C	Up to 6 months [5] [6] [7]
In DMSO	-20°C	Up to 1 month [6] [7]

Note: It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[\[6\]](#)

Emergency Procedures and Disposal Plan

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. [3]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. [3]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [3]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [3] [8]

Spill Management

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.[\[2\]](#)
- Contain: For a solid spill, gently cover with a damp paper towel to avoid raising dust. For a liquid spill, absorb with an inert material (e.g., vermiculite, sand).[\[2\]](#)
- Clean: Wearing appropriate PPE, collect the contained spill material into a sealed container. Clean the spill area with a suitable solvent, followed by soap and water.[\[2\]](#)
- Dispose: Dispose of all contaminated materials as hazardous chemical waste.[\[2\]](#)

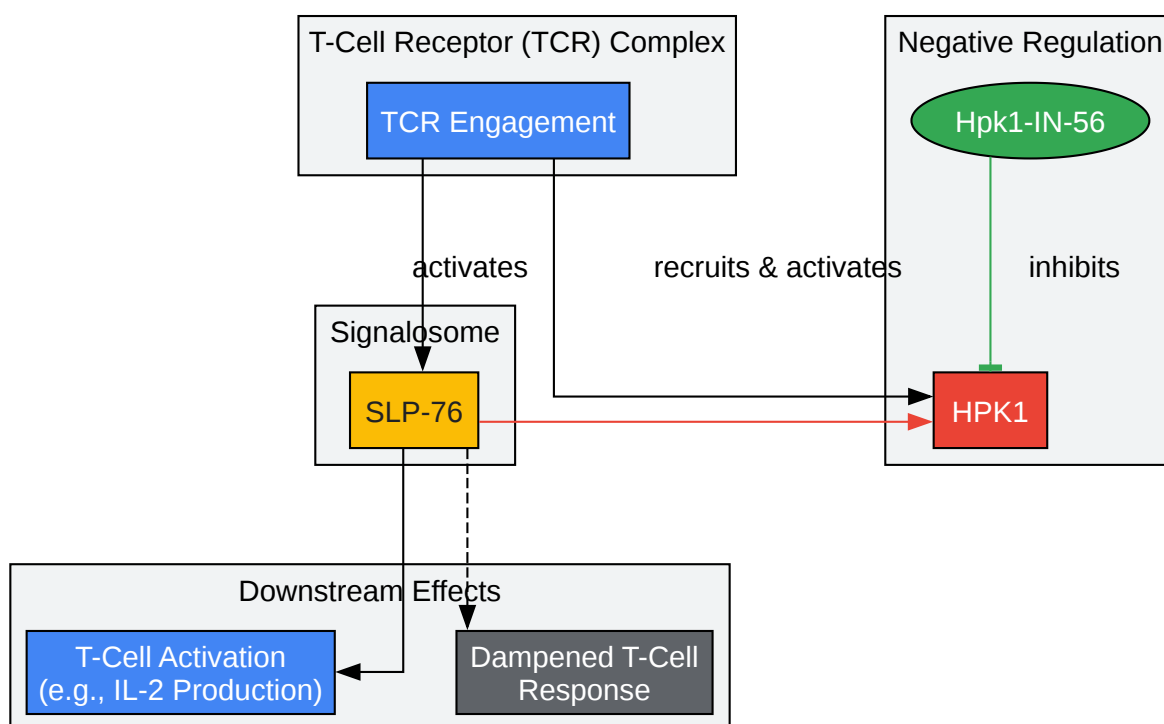
Disposal Plan

Proper disposal is crucial to prevent environmental contamination.

- Solid Waste: Collect unused **Hpk1-IN-56** powder and any contaminated disposable materials (e.g., weigh boats, pipette tips) in a clearly labeled, sealed container for hazardous chemical waste.[5]
- Liquid Waste: Unused solutions containing **Hpk1-IN-56** should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.[3][5]
- Empty Containers: Rinse empty containers three times with a suitable solvent. Collect the rinseate as hazardous liquid waste.[5]
- Regulatory Compliance: All waste must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.[2][5]

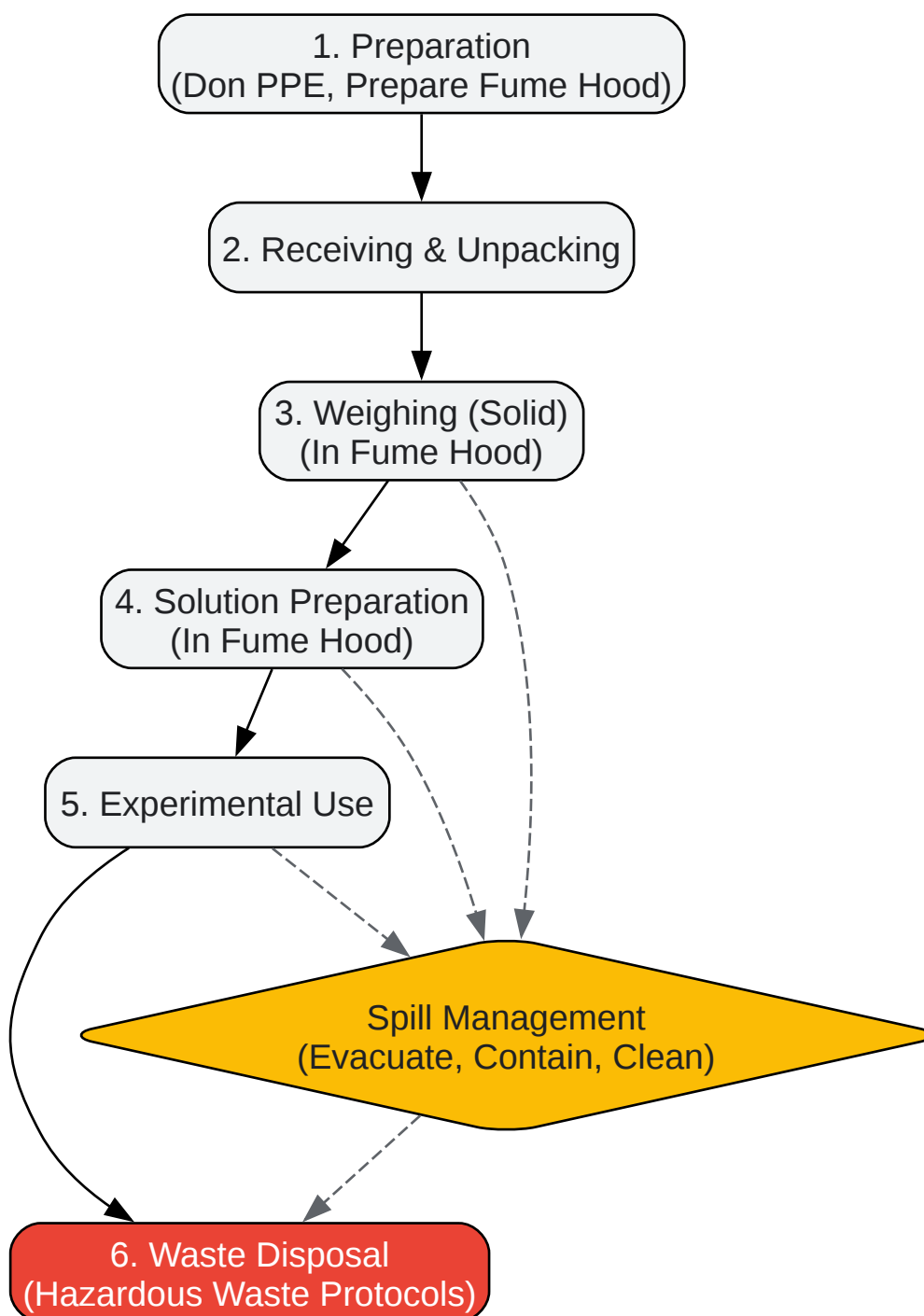
Hpk1 Signaling Pathway and Experimental Workflow

Hematopoietic Progenitor Kinase 1 (HPK1) is a negative regulator of T-cell receptor (TCR) signaling.[2][8] Upon TCR activation, HPK1 is recruited to the immunological synapse where it phosphorylates key downstream targets, such as SLP-76, leading to a dampening of the T-cell response.[8][9] Hpk1 inhibitors block this negative regulation, thereby enhancing T-cell activation and anti-tumor immunity.[2]



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Caption: Simplified HPK1 signaling pathway in T-cells.



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Caption: Workflow for the safe handling of **Hpk1-IN-56**.

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